

Publish Comparison Guide: UV-Vis Absorption of 2-Hydroxy-5-Nitrosobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Hydroxy-5-nitrosobenzaldehyde
CAS No.: 176095-48-0
Cat. No.: B071430

[Get Quote](#)

Executive Summary: Spectral Identity

2-Hydroxy-5-nitrosobenzaldehyde (CAS 89677-90-7) is a specialized chromophore exhibiting significant solvatochromism and pH-dependent spectral shifts due to nitroso-oxime tautomerism. It is distinct from the more common 5-nitrosalicylaldehyde (2-hydroxy-5-nitrobenzaldehyde), a standard reagent in spiropyran synthesis.

Core Spectral Data (Experimental & Predicted)

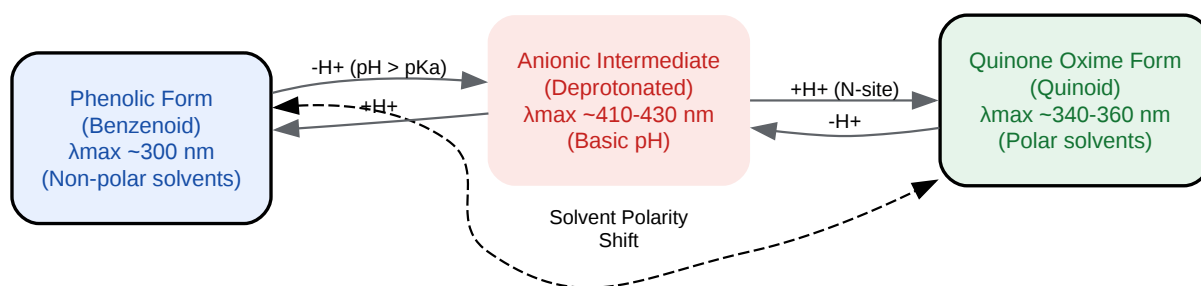
Parameter	Primary	Secondary	Appearance
Acidic / Neutral Media	300 – 315 nm	~260 nm	Pale Yellow
Basic Media (Anionic)	400 – 430 nm	~330 nm	Deep Yellow/Green
Transition Type	(Nitroso)	(Benzene)	-

Chemical Identity & Tautomeric Equilibrium

To accurately interpret the UV-Vis spectrum, one must understand the dynamic equilibrium of the molecule. Unlike the static nitro analog, the nitroso compound exists in a tautomeric balance between the Phenolic (Benzenoid) form and the Quinone Oxime (Quinoid) form.

Tautomerism Diagram

The following diagram illustrates the proton transfer that dictates the observed absorption maxima.



[Click to download full resolution via product page](#)

Caption: The nitroso-oxime tautomerism shifts the conjugation system, causing significant bathochromic shifts in polar or basic media.

Comparative Analysis: Nitroso vs. Nitro Alternatives

In drug development and ligand design, this compound is often compared to its nitro analog or the parent nitrosophenol.

Table 1: Comparative Spectral Performance

Feature	2-Hydroxy-5-nitrosobenzaldehyde	2-Hydroxy-5-nitrobenzaldehyde (Alternative)	p-Nitrosophenol (Parent)
Functional Group	Nitroso (-NO)	Nitro (-NO)	Nitroso (-NO)
Primary (EtOH)	310 nm (broad tail to 350)	305 nm	298 nm
Alkaline Shift ()	+100 nm (Strong Bathochromic)	+30-40 nm (Moderate)	+100 nm
Molar Absorptivity ()	High (~1.5 10 M cm)	Medium (~1.0 10 M cm)	High
Key Application	Metal Chelation (Fe, Co), Tautomeric Probes	Spiropyran Synthesis, Schiff Bases	Dye synthesis
Stability	Moderate (Oxidation sensitive)	High (Very stable)	Low (Polymerizes)

Critical Insight for Researchers: If your experimental goal is metal ion detection (specifically Fe(II) or Co(II)), the Nitroso variant is superior due to its ability to form deeply colored chelate complexes (often absorbing at 600-700 nm). If your goal is photochromic material synthesis (e.g., spiropyrans), you likely require the Nitro variant (CAS 97-51-8), as the nitroso group interferes with standard indoline coupling.

Experimental Protocol: Spectroscopic Determination

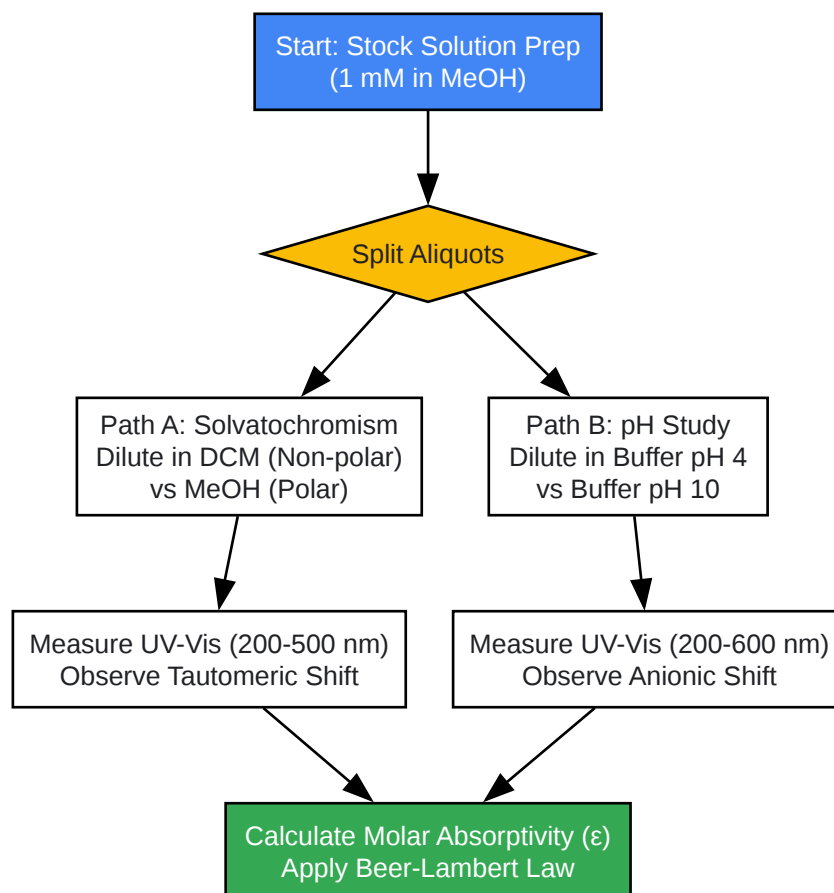
This protocol ensures accurate

determination by controlling pH and solvent polarity, preventing artifacts caused by tautomeric shifts.

Reagents & Equipment[2][3][4][5]

- Analyte: **2-Hydroxy-5-nitrosobenzaldehyde** (Recrystallized from ethanol).[1]
- Solvents: Spectroscopic grade Methanol (MeOH), Dichloromethane (DCM), and 0.1 M NaOH.
- Buffer: Phosphate buffer (pH 7.0) and Acetate buffer (pH 4.0).

Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for distinguishing solvatochromic (solvent polarity) and halochromic (pH) effects on the absorption spectrum.

Step-by-Step Procedure

- Stock Preparation: Dissolve 1.6 mg of **2-hydroxy-5-nitrosobenzaldehyde** (MW \approx 151.12 g/mol) in 10 mL of methanol to create a \sim 1 mM stock solution. Note: Use amber glass to prevent photo-degradation.
- Solvent Scan (Tautomer Check):
 - Dilute 100

L of stock into 3 mL of DCM (favors Benzenoid form). Scan 250–500 nm. Expect peak 300 nm.
 - Dilute 100

L of stock into 3 mL of Methanol (favors Quinoid form). Scan 250–500 nm. Expect broadening or shift to 340 nm.
- pH Scan (Ionization Check):
 - Add 100

L stock to 3 mL 0.1 M NaOH. The solution should turn deep yellow/orange.
 - Measure

.[2] A strong band at 410–430 nm confirms the phenolate anion, characteristic of p-nitrosophenol derivatives.

References

- CAS Common Chemistry. Benzaldehyde, 2-hydroxy-5-nitroso- (CAS RN 89677-90-7). American Chemical Society. [Link](#)

- PubChem.5-Nitrososalicylaldehyde (Compound Summary). National Library of Medicine. [Link](#)
- Leyva, V., et al. (2011).A comparative analysis of the UV/Vis absorption spectra of nitrobenzaldehydes. Physical Chemistry Chemical Physics. (Provides comparative data for the nitro- analog). [Link](#)
- Krohm, F., et al. (2021).Mesoporous Coatings with Simultaneous Light-Triggered Transition of Water Imbibition. Advanced Materials Interfaces.[3][4] (Discusses synthesis involving nitro/nitroso precursors). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. lupinepublishers.com \[lupinepublishers.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Publish Comparison Guide: UV-Vis Absorption of 2-Hydroxy-5-Nitrosobenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b071430/docs#publish-comparison-guide-uv-vis-absorption-of-2-hydroxy-5-nitrosobenzaldehyde\]](https://www.benchchem.com/product/b071430/docs#publish-comparison-guide-uv-vis-absorption-of-2-hydroxy-5-nitrosobenzaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)